

2-Bromo-6-methylpyridine molecular weight and formula

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Compound of Interest

Compound Name: **2-Bromo-6-methylpyridine**

Cat. No.: **B113505**

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Technical Guide: 2-Bromo-6-methylpyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-6-methylpyridine**, a key building block in organic synthesis, particularly in the development of pharmaceuticals and agrochemicals. This document outlines its core physicochemical properties, a detailed synthesis protocol, and its applications in chemical reactions.

Core Properties of 2-Bromo-6-methylpyridine

2-Bromo-6-methylpyridine is a substituted pyridine derivative widely utilized as an intermediate in the synthesis of more complex molecules. Its chemical structure, featuring both a bromine atom and a methyl group on the pyridine ring, allows for a variety of chemical transformations.

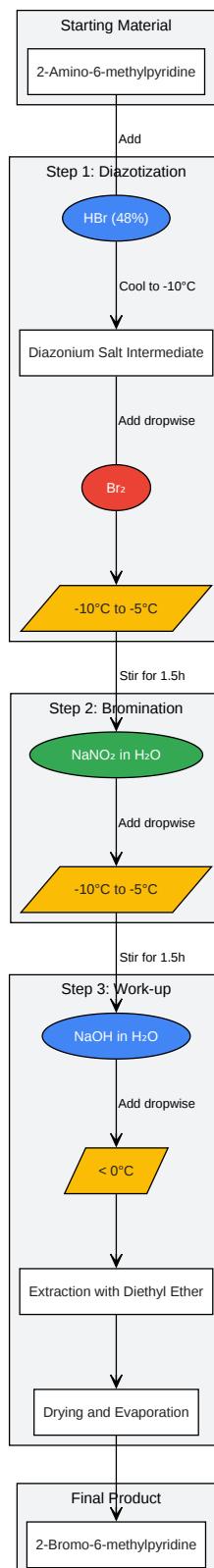
Physicochemical Data

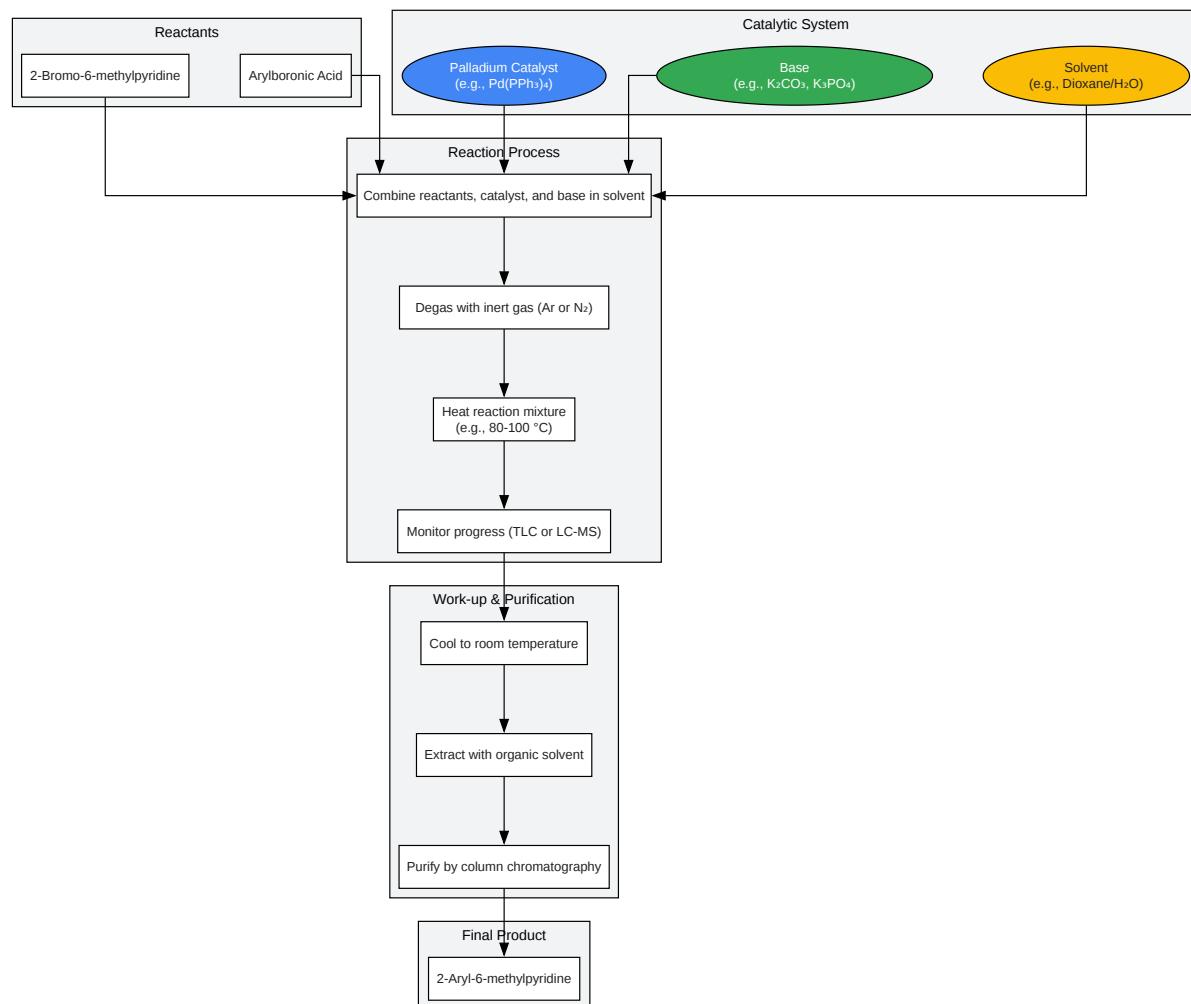
The fundamental molecular and physical properties of **2-Bromo-6-methylpyridine** are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₆ H ₆ BrN ^{[1][2][3][4]}
Molecular Weight	172.02 g/mol ^{[1][4][5]}
CAS Number	5315-25-3 ^{[1][2]}
Appearance	Colorless to light yellow clear liquid ^[2]
Boiling Point	102-103 °C at 20 mmHg ^{[2][5]}
Density	1.512 g/mL at 25 °C ^{[2][5]}
Refractive Index	n _{20/D} 1.562 ^{[2][5]}

Synthesis of 2-Bromo-6-methylpyridine

A common and effective method for the synthesis of **2-Bromo-6-methylpyridine** is through the diazotization of 2-amino-6-methylpyridine, followed by a Sandmeyer-type reaction.^[2] The workflow for this synthesis is depicted in the diagram below.



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References

- 1. nbinno.com [nbinno.com]
- 2. 2-Bromo-6-methylpyridine synthesis - chemicalbook [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. scbt.com [scbt.com]
- 5. benchchem.com [benchchem.com]
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